Spectroscopic Characterization of 2-(Methylthio)oxazole: A Technical Guide

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Compound of Interest

Compound Name:	*2-(Methylthio)oxazole*
CAS No.:	*201017-90-5*
Cat. No.:	*B1600053*

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This guide provides an in-depth technical overview of the core spectroscopic techniques used to characterize the heterocyclic compound **2-(Methylthio)oxazole**. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple data sheet. It delves into the causality behind experimental choices, the interpretation of spectral data, and the foundational principles that ensure data integrity. While a consolidated public dataset for **2-(Methylthio)oxazole** is not readily available, this guide synthesizes data from analogous structures and foundational spectroscopic principles to provide a robust, predictive analysis of its spectral signature.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **2-(Methylthio)oxazole**, ^{1}H and ^{13}C NMR are indispensable for confirming the integrity of the oxazole ring and the connectivity of the methylthio substituent.

Experimental Protocol: ^{1}H and ^{13}C NMR Spectroscopy

A standard protocol for acquiring high-resolution NMR spectra for a small molecule like **2-(Methylthio)oxazole** is detailed below. The choice of solvent and internal standard is critical for

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accurate chemical shift referencing.

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-(Methylthio)oxazole** in 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube.
- Internal Standard: Add a small amount of Tetramethylsilane (TMS) to the solution to serve as the internal reference standard (δ = 0.00 ppm for both ^1H and ^{13}C NMR)[1].
- Instrumentation: Utilize a high-field NMR spectrometer, for instance, a 400 or 500 MHz instrument.
- ^1H NMR Acquisition:
  - Acquire a one-dimensional proton spectrum.
  - Typical parameters include a 30-degree pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.
  - Process the resulting Free Induction Decay (FID) with an exponential window function and Fourier transform to obtain the spectrum.
- ^{13}C NMR Acquisition:
  - Acquire a ^{13}C spectrum with proton decoupling to ensure that each unique carbon appears as a singlet.
  - A larger number of scans (several hundred to thousands) is typically required due to the low natural abundance of the ^{13}C isotope.
  - Use a wider spectral width compared to ^1H NMR to encompass the full range of carbon chemical shifts.

Diagram 1: General Workflow for NMR Data Acquisition

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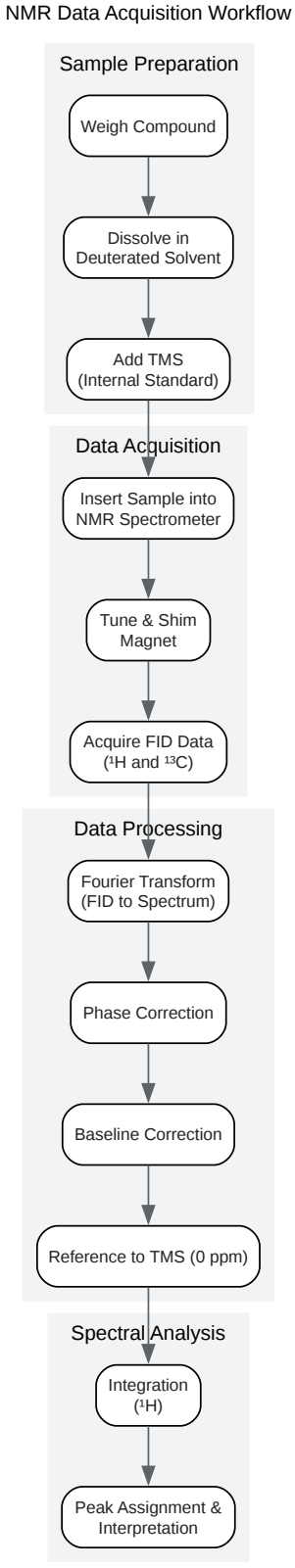

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Caption: Workflow for NMR spectroscopic analysis.

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Predicted ^{1}H NMR Data and Interpretation

The ^{1}H NMR spectrum of **2-(Methylthio)oxazole** is expected to show three distinct signals corresponding to the two protons on the oxazole ring and the three protons of the methyl group.

Predicted Signal	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
1	~ 2.6	Singlet	3H	-S-CH_3
2	~ 7.1	Singlet (or narrow d)	1H	H-5
3	~ 7.7	Singlet (or narrow d)	1H	H-4

Expert Interpretation:

- -S-CH_3 Protons (δ ~ 2.6 ppm): The methyl protons attached to the sulfur atom are expected to appear as a sharp singlet in the upfield region. Data from analogous compounds like 2-(methylthio)benzenediazonium salts show this signal around δ 2.8 ppm[2]. The electron-donating nature of the sulfur atom shields these protons, but the proximity to the aromatic oxazole ring will cause a slight downfield shift compared to a simple alkyl thiol.
- Oxazole Ring Protons (H-4 and H-5): The protons on the oxazole ring are in a heteroaromatic environment and are thus deshielded, appearing significantly downfield. In unsubstituted oxazole, H-5 resonates at δ 7.09 ppm, H-4 at δ 7.69 ppm, and H-2 at δ 7.95 ppm[3].
  - H-5 (δ ~ 7.1 ppm): The methylthio group at the C-2 position is expected to have a minor electronic effect on the distal H-5 proton. Therefore, its chemical shift should be similar to that in unsubstituted oxazole.
  - H-4 (δ ~ 7.7 ppm): Similarly, the H-4 proton's chemical shift is anticipated to be close to its value in the parent oxazole. The coupling constant between H-4 and H-5 in oxazoles is typically very small (<1 Hz), so these signals will likely appear as sharp singlets or very narrowly split doublets.

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Predicted ^{13}C NMR Data and Interpretation

The proton-decoupled ^{13}C NMR spectrum should display four signals for the four unique carbon atoms in **2-(Methylthio)oxazole**.

Predicted Signal	Chemical Shift (δ, ppm)	Assignment
1	~ 15	-S-CH_3
2	~ 125	C-5
3	~ 138	C-4
4	~ 165	C-2

Expert Interpretation:

- -S-CH_3 Carbon (δ ~ 15 ppm): The methyl carbon is in an aliphatic environment and will appear far upfield. In 2-methylthiobenzoxazole, this carbon appears at δ 13.9 ppm (in DMSO-d_6)[4]. A similar value is expected here.
- Oxazole Ring Carbons: The carbons of the oxazole ring are deshielded due to their participation in the aromatic system and the influence of the electronegative nitrogen and oxygen atoms.
  - C-2 (δ ~ 165 ppm): This carbon is bonded to three heteroatoms (N, O, and S), leading to significant deshielding and placing it furthest downfield. For comparison, the C-2 carbon in 2-methylthiobenzoxazole is found at δ 165.8 ppm[4].
  - C-4 and C-5 (δ ~ 138 and ~ 125 ppm): In the parent oxazole, C-4 resonates at δ 138.1 ppm and C-5 at δ 125.5 ppm. The substituent at C-2 is not expected to drastically alter these values, so they should remain in a similar range.

Infrared (IR) Spectroscopy

FTIR spectroscopy is a rapid and sensitive technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which corresponds to molecular vibrations.

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Experimental Protocol: Attenuated Total Reflectance (ATR) FTIR

Modern FTIR spectroscopy often employs an ATR accessory, which simplifies sample handling and eliminates the need for sample preparation like KBr pellets.

Methodology:

- Instrument Preparation: Ensure the ATR crystal (typically diamond or zinc selenide) is clean. Record a background spectrum of the empty ATR stage. This is crucial to subtract atmospheric (CO_2, H_2O) and instrument-related absorptions from the sample spectrum[5][6].
- Sample Application: Place a small amount of **2-(Methylthio)oxazole** (liquid or solid) directly onto the ATR crystal, ensuring complete coverage.
- Data Acquisition: Apply pressure to the sample using the instrument's clamp to ensure good contact with the crystal. Initiate the scan. The instrument's software typically co-adds multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Processing: The software automatically ratios the sample spectrum against the background spectrum to produce the final transmittance or absorbance spectrum.

Diagram 2: Workflow for FTIR Data Acquisition

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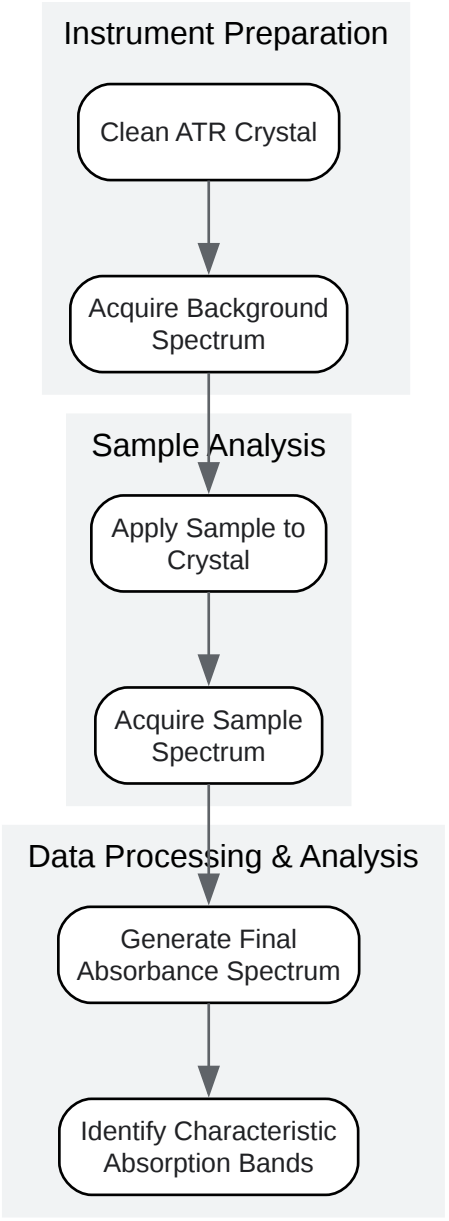
FTIR Data Acquisition Workflow



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Caption: Workflow for FTIR spectroscopic analysis.

Predicted IR Data and Interpretation

The IR spectrum of **2-(Methylthio)oxazole** will show characteristic absorption bands corresponding to the vibrations of its functional groups.

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Wavenumber (cm^{-1})	Intensity	Predicted Vibration
~ 3100-3150	Medium-Weak	=C-H Stretch (Oxazole Ring)
~ 2900-3000	Medium-Weak	C-H Stretch (Methyl)
~ 1600-1650	Medium	C=N Stretch (Oxazole Ring)
~ 1450-1550	Medium-Strong	Aromatic Ring Skeletal Vibrations
~ 1000-1300	Strong	C-O-C Stretch (Oxazole Ring)
~ 650-700	Medium	C-S Stretch

Expert Interpretation:

- =C-H Stretch (~3100-3150 cm^{-1}): The stretching vibrations of the sp^2-hybridized C-H bonds on the oxazole ring typically appear above 3000 cm^{-1}[7].
- C-H Stretch (~2900-3000 cm^{-1}): The aliphatic C-H stretching of the methyl group will be observed in this region.
- C=N Stretch (~1600-1650 cm^{-1}): The carbon-nitrogen double bond of the oxazole ring is expected to have a characteristic absorption in this range. Azo reactive dyes containing quinazoline moieties show this band between 1643-1604 cm^{-1}[8].
- Ring Skeletal Vibrations (~1450-1550 cm^{-1}): These absorptions arise from the stretching and bending of the entire aromatic ring system and are often complex.
- C-O-C Stretch (~1000-1300 cm^{-1}): A strong band corresponding to the asymmetric stretching of the C-O-C ether-like linkage within the oxazole ring is a key diagnostic feature[4].
- C-S Stretch (~650-700 cm^{-1}): The carbon-sulfur stretching vibration is typically weaker and appears in the fingerprint region of the spectrum.

Mass Spectrometry (MS)

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Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, allowing for the determination of its molecular weight and aiding in structural elucidation through the analysis of fragmentation patterns.

Experimental Protocol: Electron Ionization (EI) Mass Spectrometry

Electron Ionization is a "hard" ionization technique that imparts significant energy to the analyte, leading to extensive and reproducible fragmentation, which is excellent for structural analysis and library matching.

Methodology:

- Sample Introduction: The sample is introduced into the ion source, typically after being separated by Gas Chromatography (GC) for volatile compounds like **2-(Methylthio)oxazole**. The system is under high vacuum.
- Ionization: The gaseous analyte molecules are bombarded with a high-energy electron beam (typically 70 eV)[9][10]. This impact ejects an electron from the molecule, forming a positively charged molecular ion ($M^{+\bullet}$).
- Fragmentation: The excess energy imparted during ionization causes the molecular ion to break apart into smaller, characteristic fragment ions (both charged and neutral radicals).
- Mass Analysis: The positively charged ions (molecular ion and fragments) are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge (m/z) ratio.
- Detection: An electron multiplier detects the ions, and the signal is processed to generate a mass spectrum, which is a plot of relative ion abundance versus m/z.

Diagram 3: Workflow for EI-MS Data Acquisition

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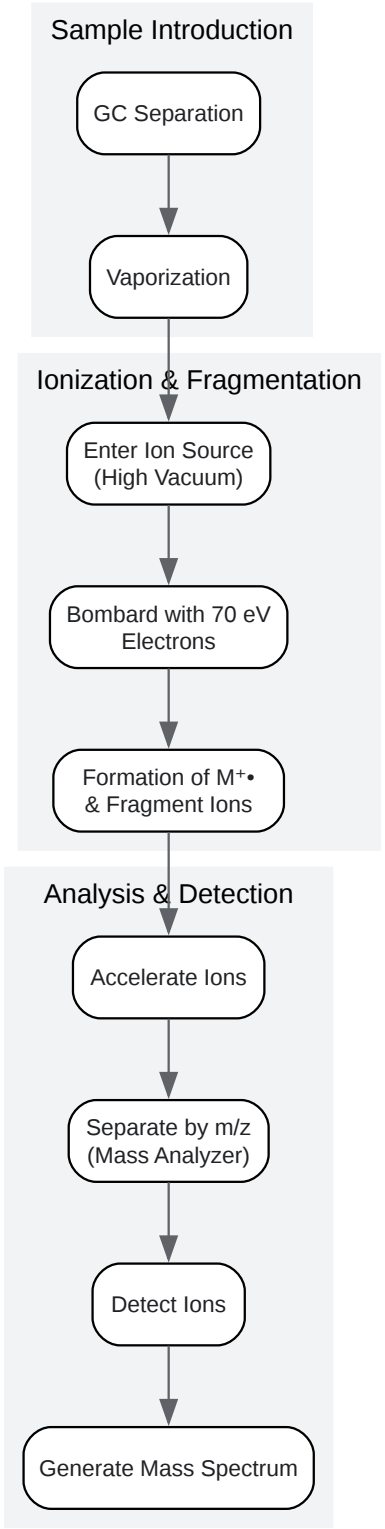
Electron Ionization Mass Spectrometry Workflow



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Caption: Workflow for EI-MS data acquisition.

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Predicted Mass Spectrum and Fragmentation

The molecular weight of **2-(Methylthio)oxazole** (C_4H_5NOS) is 115.16 g/mol . The mass spectrum should show a molecular ion peak at m/z = 115.

Predicted m/z	Ion Structure / Identity	Proposed Formation Mechanism
115	$[C_4H_5NOS]^+\bullet$	Molecular Ion ($M^+\bullet$)
100	$[C_3H_2NOS]^+$	Loss of $\bullet CH_3$ radical
87	$[C_3H_3NS]^+\bullet$	Loss of CO
72	$[C_3H_2NO]^+$	Loss of $\bullet SCH_3$ radical
69	$[C_3H_3NO]^+\bullet$	Loss of H_2S
43	$[CH_3CS]^+$	Fragment of methylthio group

Expert Interpretation:

The fragmentation of oxazoles is well-documented and typically involves cleavage of the ring[11].

- Molecular Ion (m/z 115): The peak corresponding to the intact molecule after losing one electron should be clearly visible.
- Loss of Methyl Radical (m/z 100): A common initial fragmentation for methyl-substituted compounds is the loss of a methyl radical ($\bullet CH_3$, 15 Da), leading to a fragment at m/z 100.
- Loss of CO (m/z 87): A characteristic fragmentation pathway for oxazoles is the expulsion of a neutral carbon monoxide molecule (CO, 28 Da) from the molecular ion, which would yield a fragment at m/z 87[11].
- Loss of Thio-methyl Radical (m/z 72): Cleavage of the C-S bond would result in the loss of a $\bullet SCH_3$ radical (47 Da), leaving a fragment corresponding to the oxazole ring cation at m/z 72.

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- Further Fragmentation: The initial fragments can undergo further decomposition. For example, the fragment at m/z 87 could lose HCN to produce smaller fragments. The presence of a peak at m/z 43 could be attributed to the $[CH_3CS]^+$ fragment, which is a common signature for methylthio groups.

Conclusion

The comprehensive spectroscopic analysis of **2-(Methylthio)oxazole**, using NMR, IR, and MS, provides a unique molecular fingerprint essential for its unambiguous identification and characterization. This guide outlines the standard protocols for data acquisition and offers a detailed, predictive interpretation of the expected spectra based on established chemical principles and data from analogous compounds. These predictive datasets serve as a robust benchmark for researchers working on the synthesis and application of this and related oxazole derivatives, ensuring high standards of scientific integrity and facilitating further research and development.

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